

Protocol for Selective Deprotection of the Mtt Group

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Compound of Interest

Compound Name: *Boc-Lys(Mtt)-OH*

Cat. No.: *B15383959*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

The 4-methyltrityl (Mtt) group is a valuable amine-protecting group in solid-phase peptide synthesis (SPPS), particularly for the side chains of amino acids like lysine and ornithine. Its key advantage lies in its selective removal under mildly acidic conditions, which leaves other acid-labile protecting groups such as tert-butyloxycarbonyl (Boc) and the peptide-resin linkage intact. This orthogonality allows for the specific modification of side chains, such as branching, cyclization, or the attachment of labels, while the peptide remains on the solid support. This document provides detailed protocols for the selective deprotection of the Mtt group.

Mechanism of Deprotection

The deprotection of the Mtt group proceeds via an acid-catalyzed cleavage mechanism. A strong acid protonates the protected amine, leading to the elimination of the stable triphenylcarbenium ion. This carbocation is then quenched by a scavenger present in the reaction mixture to prevent side reactions.

Experimental Protocols

Several reagent cocktails can be employed for the selective removal of the Mtt group. The choice of method may depend on the specific peptide sequence and the nature of the solid support.

Method 1: Trifluoroacetic Acid (TFA) Based Deprotection

This is a commonly used and effective method for Mtt deprotection.

Reagents:

- Deprotection Solution: 1-2% (v/v) Trifluoroacetic acid (TFA) and 2% (v/v) Triisopropylsilane (TIS) in Dichloromethane (DCM).[\[1\]](#)[\[2\]](#)
- Dichloromethane (DCM)
- Methanol (MeOH)
- 1% (v/v) Diisopropylethylamine (DIEA) in N,N-Dimethylformamide (DMF)
- N,N-Dimethylformamide (DMF)

Procedure:[\[1\]](#)[\[3\]](#)

- Suspend the Mtt-protected peptide-resin in the TFA/TIS/DCM deprotection solution (approximately 10 mL per gram of resin).
- Gently shake the suspension at room temperature for 30 minutes.
- To monitor the reaction, remove a few beads of resin and add 1-2 drops of TFA. An immediate orange coloration of the beads indicates the presence of the Mtt group. If the test is positive, continue shaking for another 30 minutes and re-test. The deprotection is complete when no orange color is observed.[\[1\]](#)[\[3\]](#)
- Once the deprotection is complete, filter the resin.
- Wash the resin sequentially with:
 - DCM (2 times)

- Methanol (MeOH) (2 times)
- DCM (2 times)
- 1% DIEA in DMF (2 times)
- DMF (2 times)
- The resin is now ready for the subsequent coupling or modification step.

Method 2: Hexafluoroisopropanol (HFIP) Based Deprotection

This method offers an alternative, milder condition for Mtt removal.

Reagents:

- Deprotection Solution: 6.5:2:1:0.5 (v/v/v/v) mixture of Dichloromethane (DCM), Hexafluoroisopropanol (HFIP), Trifluoroethanol (TFE), and Triethylsilane (TES).[\[1\]](#)
- Dichloromethane (DCM)
- N,N-Dimethylformamide (DMF)
- 10% (v/v) Diisopropylethylamine (DIEA) in N,N-Dimethylformamide (DMF)

Procedure:[\[1\]](#)

- Suspend the Mtt-protected peptide-resin in the DCM/HFIP/TFE/TES deprotection solution (approximately 10 mL per gram of resin).
- Gently shake the suspension at room temperature for 1 hour.
- Monitor the reaction by taking a small sample of resin, washing it with DCM, and then adding 1% TFA in DCM. If an orange color forms instantly, continue the reaction for another hour.
- Once the trityl test is negative, filter the resin.
- Wash the resin sequentially with:

- DMF
- 10% DIEA in DMF
- DMF
- The resin is now ready for the next step in the synthesis.

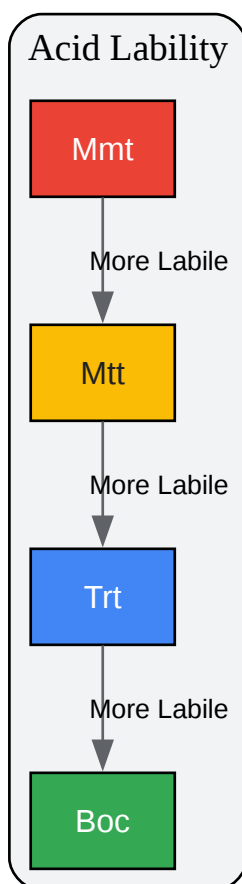
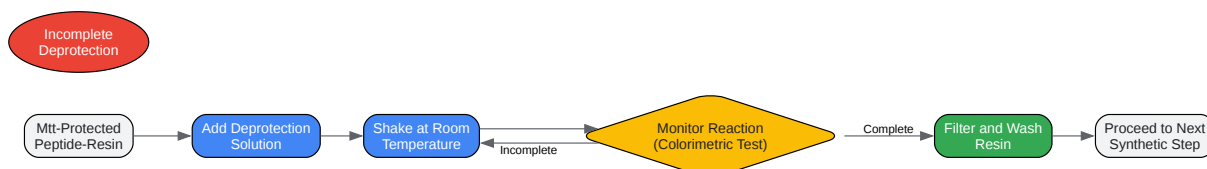
Data Presentation

Table 1: Comparison of Mtt Deprotection Protocols

Parameter	Method 1: TFA/TIS/DCM	Method 2: DCM/HFIP/TFE/TES
Reagents	1-2% TFA, 2% TIS in DCM	DCM/HFIP/TFE/TES (6.5:2:1:0.5)
Reaction Time	30-60 minutes	1-2 hours
Monitoring	Colorimetric test with TFA	Colorimetric test with 1% TFA in DCM
Selectivity	High selectivity over Boc and Trt groups	High selectivity
Notes	A widely used and robust method.	A milder alternative, suitable for sensitive sequences.

Mandatory Visualizations

Diagram 1: Experimental Workflow for Mtt Deprotection



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